

A Comprehensive Technical Guide to the Physical Properties of 1H-Pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1H-pyrazole-4-carbaldehyde

Cat. No.: B053337

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Introduction

1H-pyrazole-4-carbaldehyde is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry and materials science. Its pyrazole core is a key pharmacophore in numerous clinically approved drugs, and the reactive aldehyde functionality allows for a wide range of chemical transformations. A thorough understanding of its physical properties is paramount for its effective utilization in synthesis, formulation, and quality control. This guide provides a detailed overview of the key physical and spectroscopic properties of **1H-pyrazole-4-carbaldehyde**, complete with experimental protocols for their determination.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **1H-pyrazole-4-carbaldehyde** is presented below. These values have been compiled from various chemical suppliers and databases.

Property	Value
Molecular Formula	C ₄ H ₄ N ₂ O
Molecular Weight	96.09 g/mol
Appearance	White to off-white or light yellow crystalline powder
Melting Point	82-83 °C[1][2]
Boiling Point	300.0 °C at 760 mmHg (Predicted)[1][3]
Solubility	Slightly soluble in chloroform (with heating) and methanol.[1]
CAS Number	35344-95-7

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **1H-pyrazole-4-carbaldehyde**.

Spectroscopy	Data
¹ H NMR	Spectra available, characteristic peaks for pyrazole ring protons and the aldehyde proton are expected.[4]
¹³ C NMR	Spectra available, with expected signals for the carbonyl carbon and pyrazole ring carbons.
Infrared (IR)	Spectra available, showing characteristic absorption bands for C=O (aldehyde) and N-H stretching.
Mass Spectrometry (MS)	Spectra available, with the molecular ion peak corresponding to the molecular weight.

Experimental Protocols

The following section details the standard methodologies for determining the key physical properties of a solid organic compound like **1H-pyrazole-4-carbaldehyde**.

Melting Point Determination

The melting point is a critical indicator of purity. For a pure crystalline solid, the melting range is typically sharp (0.5-1 °C).

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional)

Procedure:

- Ensure the **1H-pyrazole-4-carbaldehyde** sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a depth of 2-3 mm by tapping the sealed end on a hard surface.^[5]
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to increase rapidly to about 10-15 °C below the expected melting point (82-83 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.^[5]
- Record the temperature at which the first drop of liquid appears (the beginning of melting).
- Record the temperature at which the last crystal melts (the end of melting). The recorded melting point should be reported as a range.

Boiling Point Determination (Microscale Method)

While **1H-pyrazole-4-carbaldehyde** is a solid at room temperature, a micro boiling point determination can be performed on small quantities.

Apparatus:

- Melting point apparatus or Thiele tube
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer

Procedure:

- Place a few drops of the molten **1H-pyrazole-4-carbaldehyde** into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Insert the assembly into a heating bath (e.g., the heating block of a melting point apparatus or a Thiele tube filled with mineral oil).
- Heat the apparatus. A stream of bubbles will emerge from the open end of the inverted capillary tube as the air inside expands and then as the sample boils.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[6]

Solubility Determination (Qualitative)

This protocol provides a method to assess the solubility of **1H-pyrazole-4-carbaldehyde** in various solvents.

Apparatus:

- Small test tubes
- Spatula
- Pipettes or droppers
- Vortex mixer (optional)

Procedure:

- Place approximately 10-20 mg of **1H-pyrazole-4-carbaldehyde** into a small test tube.
- Add 1 mL of the desired solvent (e.g., water, methanol, chloroform, acetone, hexane) to the test tube.
- Agitate the mixture vigorously for 30-60 seconds using a vortex mixer or by flicking the test tube.
- Observe the mixture. If the solid completely disappears, it is considered soluble. If some or all of the solid remains, it is sparingly soluble or insoluble.
- If the compound appears to be insoluble at room temperature, gently heat the test tube in a warm water bath to observe if solubility increases with temperature. Record this observation.
- Repeat the process for each solvent to be tested.

Spectroscopic Analysis Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Dissolve 5-10 mg of **1H-pyrazole-4-carbaldehyde** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry vial.[3]

- Transfer the solution to a standard 5 mm NMR tube using a Pasteur pipette. Ensure the solution is free of any solid particles.
- Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.

Infrared (IR) Spectroscopy (Thin Solid Film Method):

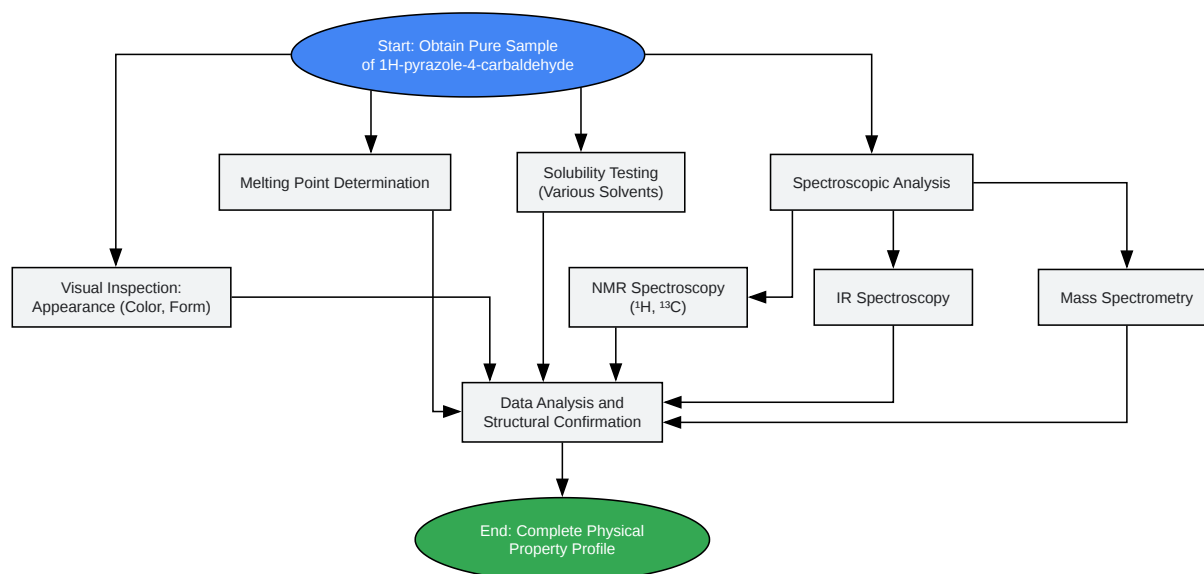
- Dissolve a small amount (a few milligrams) of **1H-pyrazole-4-carbaldehyde** in a few drops of a volatile solvent (e.g., methylene chloride or acetone) in a small vial.[\[1\]](#)
- Using a pipette, place a drop of the solution onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Allow the solvent to evaporate completely, leaving a thin film of the solid compound on the plate.[\[1\]](#)
- Place the salt plate in the sample holder of the IR spectrometer and acquire the spectrum.

Mass Spectrometry (MS):

- Prepare a dilute solution of **1H-pyrazole-4-carbaldehyde** in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Introduce the sample into the mass spectrometer via a suitable ionization method, such as electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS).
- Acquire the mass spectrum over an appropriate mass-to-charge (m/z) range.

Workflow and Logical Relationships

The following diagram illustrates the general workflow for the physical and spectroscopic characterization of a chemical compound like **1H-pyrazole-4-carbaldehyde**.



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Caption: Workflow for the physical and spectroscopic characterization of **1H-pyrazole-4-carbaldehyde**.

Safety and Handling

1H-pyrazole-4-carbaldehyde is classified as harmful if swallowed, causes skin irritation, may cause an allergic skin reaction, causes serious eye damage, and may cause respiratory irritation. It is essential to handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS).^[7]

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